

solubility profile of Cyclopentane-1,1-dicarboxylic acid in organic solvents

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Compound of Interest

Compound Name: Cyclopentane-1,1-dicarboxylic acid

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An In-depth Technical Guide to the Solubility Profile of **Cyclopentane-1,1-dicarboxylic Acid** in Organic Solvents

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: As of the latest literature review, specific quantitative solubility data for **Cyclopentane-1,1-dicarboxylic acid** in a range of organic solvents is not readily available in the public domain. This technical guide, therefore, provides a comprehensive theoretical framework for understanding the solubility of dicarboxylic acids and presents a detailed experimental protocol for determining the precise solubility profile of **Cyclopentane-1,1-dicarboxylic acid**. The data tables provided are illustrative templates for the presentation of experimentally derived results.

Introduction

Cyclopentane-1,1-dicarboxylic acid is a geminal dicarboxylic acid with a rigid cyclic backbone. Its physicochemical properties, particularly its solubility in organic solvents, are critical for its application in organic synthesis, materials science, and pharmaceutical development. Understanding the solubility profile is essential for process optimization, formulation design, and predicting bioavailability. This guide outlines the theoretical considerations governing the solubility of dicarboxylic acids and provides a robust experimental protocol for its quantitative determination.

Theoretical Background: Factors Influencing Solubility

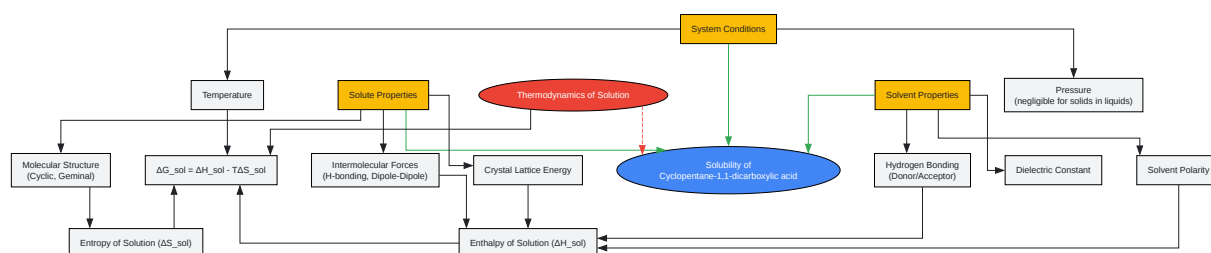
The dissolution of a solid solute in a solvent is a thermodynamic process governed by the Gibbs free energy of solution (ΔG_{sol}), which is a function of enthalpy (ΔH_{sol}) and entropy (ΔS_{sol}) of solution.[1] For a substance to dissolve, the Gibbs free energy of the solution must be negative. The solubility of dicarboxylic acids like **Cyclopentane-1,1-dicarboxylic acid** is influenced by a complex interplay of intermolecular forces between the solute and solvent molecules.[2][3]

Key Influencing Factors:

- **Polarity of the Solvent:** The two carboxylic acid groups in **Cyclopentane-1,1-dicarboxylic acid** are highly polar and capable of acting as both hydrogen bond donors and acceptors.[4] Therefore, it is expected to have higher solubility in polar organic solvents that can engage in hydrogen bonding, such as alcohols (e.g., methanol, ethanol) and ketones (e.g., acetone).[5] [6] In non-polar solvents, the solubility is likely to be significantly lower.
- **Intermolecular Forces:** The primary intermolecular forces at play are hydrogen bonding, dipole-dipole interactions, and London dispersion forces.[7][8] The "like dissolves like" principle suggests that solvents with similar intermolecular forces to the solute will be more effective.[9]
- **Crystal Lattice Energy:** The energy required to break the crystal lattice of the solid dicarboxylic acid (solute-solute interactions) must be overcome by the energy released upon the formation of solute-solvent interactions.[1] A higher melting point can sometimes indicate a more stable crystal lattice and potentially lower solubility.
- **Temperature:** The dissolution of most solid organic compounds is an endothermic process, meaning that solubility generally increases with increasing temperature.[9] This relationship can be quantified by the van 't Hoff equation.
- **Molecular Structure:** The rigid, cyclic structure of the cyclopentane ring influences how the molecule packs in a crystal and how it interacts with solvent molecules. For linear dicarboxylic acids, an "odd-even" effect on solubility has been observed, where dicarboxylic acids with an odd number of carbon atoms are more soluble than their even-numbered

counterparts.[10] This is attributed to differences in crystal packing and molecular conformation.[1]

Below is a diagram illustrating the logical relationships of these influencing factors.



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Factors influencing the solubility of dicarboxylic acids.

Quantitative Solubility Data

As previously stated, specific quantitative data for **Cyclopentane-1,1-dicarboxylic acid** is not available in the reviewed literature. The following tables are presented as a template for organizing and presenting experimental data once obtained through the protocol outlined in Section 4.0.

Table 1: Solubility of **Cyclopentane-1,1-dicarboxylic Acid** in Various Organic Solvents at 25°C (Illustrative)

Organic Solvent	Dielectric Constant (at 20°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
Methanol	32.7	Experimental Data	Calculated Data
Ethanol	24.5	Experimental Data	Calculated Data
Acetone	20.7	Experimental Data	Calculated Data
Ethyl Acetate	6.0	Experimental Data	Calculated Data
Dichloromethane	9.1	Experimental Data	Calculated Data
Toluene	2.4	Experimental Data	Calculated Data
Hexane	1.9	Experimental Data	Calculated Data

Table 2: Temperature Dependence of Solubility of **Cyclopentane-1,1-dicarboxylic Acid** in Methanol (Illustrative)

Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
10	Experimental Data	Calculated Data
20	Experimental Data	Calculated Data
30	Experimental Data	Calculated Data
40	Experimental Data	Calculated Data
50	Experimental Data	Calculated Data

Experimental Protocol: Isothermal Equilibrium (Shake-Flask) Method with Gravimetric Analysis

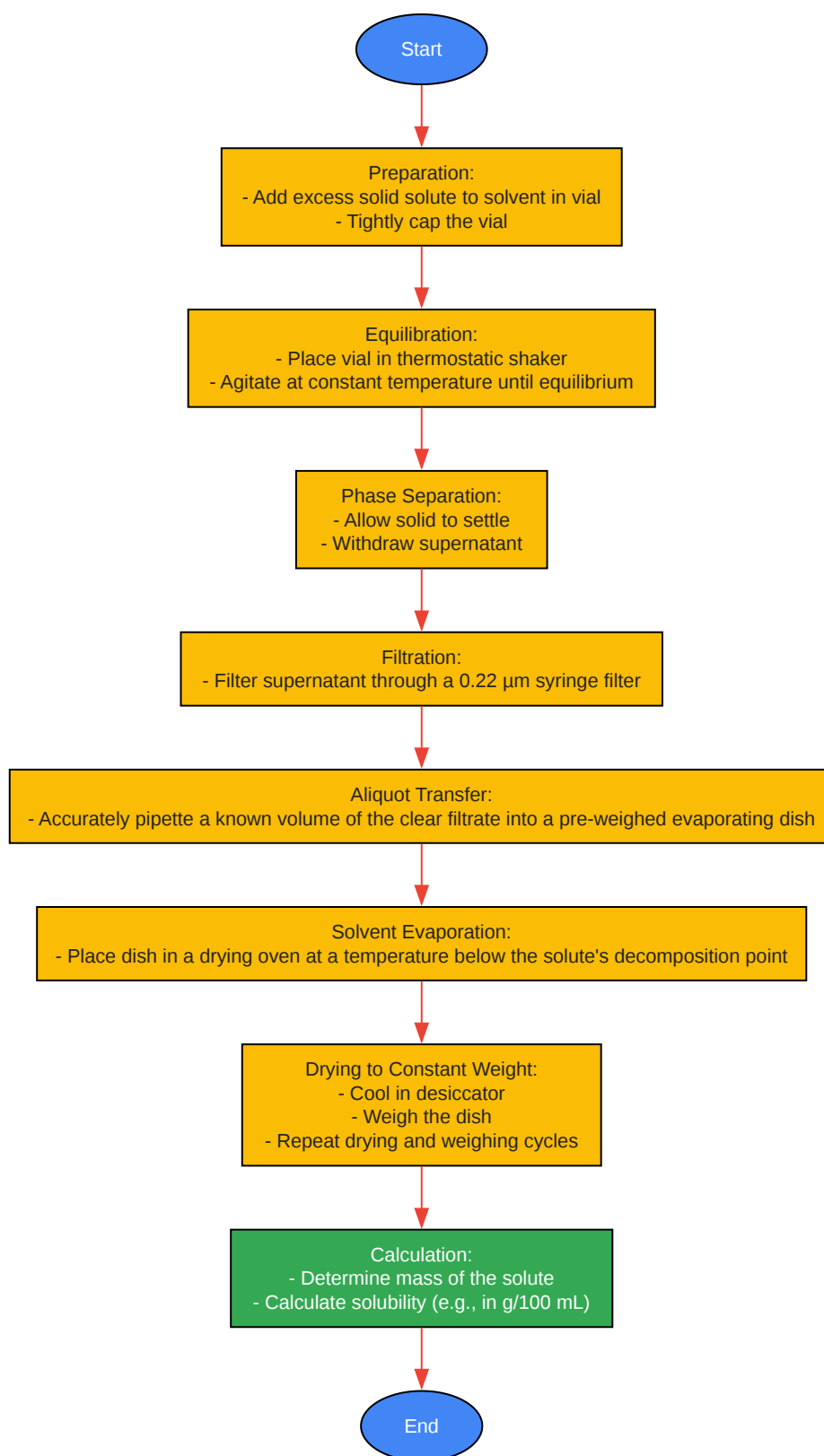
This protocol details the determination of the thermodynamic equilibrium solubility of **Cyclopentane-1,1-dicarboxylic acid** in an organic solvent.[\[11\]](#)[\[12\]](#)[\[13\]](#)

4.1 Materials and Equipment

- **Cyclopentane-1,1-dicarboxylic acid** (high purity)

- Organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker bath or incubator
- Glass vials with screw caps and PTFE septa
- Volumetric flasks and pipettes
- Syringe filters (PTFE, $0.22\ \mu\text{m}$)
- Centrifuge (optional)
- Pre-weighed glass evaporating dishes
- Drying oven
- Desiccator

4.2 Experimental Workflow Diagram



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Experimental workflow for solubility determination.

4.3 Step-by-Step Procedure

- **Preparation:** Add an excess amount of **Cyclopentane-1,1-dicarboxylic acid** to a glass vial. The excess solid is crucial to ensure that the solution reaches saturation.
- **Solvent Addition:** Add a known volume of the desired organic solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in a thermostatic shaker set to the desired temperature (e.g., 25°C). Agitate the mixture for a sufficient time to reach equilibrium. A period of 24 to 72 hours is typically recommended.^[11] To confirm equilibrium, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed; equilibrium is reached when the concentration no longer changes significantly.
- **Phase Separation:** Once equilibrium is achieved, remove the vial from the shaker and allow the undissolved solid to settle. A brief centrifugation can aid in this step.
- **Filtration:** Carefully withdraw a sample of the supernatant using a syringe and filter it through a 0.22 µm PTFE syringe filter to remove all undissolved solid particles. This step must be performed quickly to avoid temperature changes that could affect solubility.
- **Gravimetric Analysis:** a. Accurately pipette a known volume of the clear filtrate into a pre-weighed evaporating dish. b. Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent but well below the decomposition temperature of **Cyclopentane-1,1-dicarboxylic acid**. c. Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature. d. Weigh the dish containing the dried solute on an analytical balance. e. Repeat the drying and weighing process until a constant mass is obtained.^{[14][15]}
- **Calculation:** a. Calculate the mass of the dissolved solute by subtracting the initial mass of the empty evaporating dish from the final constant mass. b. Calculate the solubility using the mass of the solute and the volume of the aliquot taken. Express the solubility in appropriate units, such as g/100 mL or mol/L.

4.4 Safety Precautions

- Always work in a well-ventilated fume hood when handling organic solvents.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheets (SDS) for all chemicals used.

Conclusion

While specific quantitative solubility data for **Cyclopentane-1,1-dicarboxylic acid** in organic solvents is not currently available in published literature, this guide provides the necessary theoretical background and a detailed experimental protocol to enable researchers to determine this crucial physicochemical property. The provided workflow and data presentation templates offer a standardized approach to generating and reporting the solubility profile, which is invaluable for the effective use of this compound in scientific and industrial applications.

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References

- 1. 2024.sci-hub.se [2024.sci-hub.se]
- 2. LabXchange [labxchange.org]
- 3. Intermolecular Forces: Physical Properties of Organic Compounds | MCC Organic Chemistry [courses.lumenlearning.com]
- 4. homework.study.com [homework.study.com]
- 5. Studies of solubility of dicarboxylic acid mixtures in organic solvents | Eastern-European Journal of Enterprise Technologies [journals.uran.ua]
- 6. researchgate.net [researchgate.net]
- 7. organicchemistrytutor.com [organicchemistrytutor.com]
- 8. masterorganicchemistry.com [masterorganicchemistry.com]
- 9. reddit.com [reddit.com]
- 10. researchgate.net [researchgate.net]

- 11. enamine.net [enamine.net]
- 12. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 13. bioassaysys.com [bioassaysys.com]
- 14. uomus.edu.iq [uomus.edu.iq]
- 15. pharmajournal.net [pharmajournal.net]
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